

An In-Depth Technical Guide on the Aqueous Solubility of Dithallium Chromate

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Compound of Interest

Compound Name: Dithallium chromate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **dithallium chromate** (Ti_2CrO_4), a compound of interest in various chemical and toxicological research fields. This document compiles available quantitative solubility data, outlines detailed experimental methodologies for its determination, and presents a logical workflow for solubility studies.

Core Data Presentation

The solubility of **dithallium chromate** in water exhibits a positive correlation with temperature. The available quantitative data is summarized in the table below for ease of comparison.

| Temperature (°C) | Solubility (g/100 g H ₂ O) | Molar Solubility (mol/L) | Solubility Product Constant (K _{sp}) |
|------------------|--|--------------------------|--|
| 20 | 0.0042 | 8.00×10^{-5} | - |
| 25 | - | - | 8.67×10^{-13} |
| 60 | 0.030 | 5.72×10^{-4} | - |
| 100 | 0.20 | 3.81×10^{-3} | - |

Note: The molar solubility was calculated from the solubility in g/100 g H₂O assuming the density of the solution is approximately 1 g/mL. The K_{sp} value is reported at 25 °C, a standard temperature for such measurements.

Experimental Protocols

While specific, detailed experimental protocols for the determination of **dithallium chromate** solubility are not readily available in the public domain, a robust methodology can be adapted from established procedures for other sparingly soluble salts, such as silver chromate. The following outlines two common and effective methods: gravimetric determination and spectrophotometric analysis.

Gravimetric Determination of Solubility

This method involves the preparation of a saturated solution at a specific temperature and the subsequent determination of the mass of dissolved solute in a known volume of the solvent.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **dithallium chromate** to a known volume of deionized water in a sealed, temperature-controlled vessel.
 - Agitate the mixture for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The vessel should be maintained at the desired constant temperature throughout this period.
- Sample Withdrawal and Filtration:
 - Allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant liquid using a pre-heated or pre-cooled pipette to match the equilibrium temperature, preventing precipitation or further dissolution.
 - Filter the withdrawn sample through a fine-porosity filter paper to remove any suspended solid particles.

- Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
 - Carefully evaporate the solvent (water) in an oven at a temperature below the decomposition temperature of **dithallium chromate**.
 - Once completely dry, cool the evaporating dish in a desiccator and weigh it.
 - The difference between the final and initial mass of the evaporating dish gives the mass of the dissolved **dithallium chromate**.
- Calculation of Solubility:
 - Calculate the solubility in g/100 mL or molarity using the mass of the dissolved solid and the initial volume of the saturated solution.

Spectrophotometric Determination of the Solubility Product Constant (K_{sp})

This method relies on the chromate ion (CrO_4^{2-}) having a distinct absorbance in the visible spectrum, allowing for the determination of its concentration in a saturated solution.

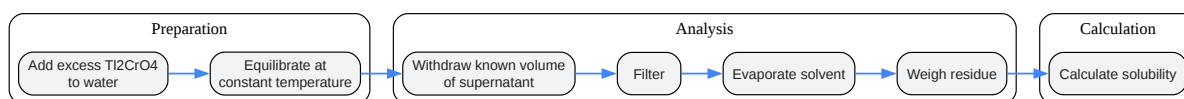
Methodology:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of a soluble chromate salt (e.g., potassium chromate, K_2CrO_4) of known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for the chromate ion using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus the molar concentration of the chromate ion.
- Preparation of a Saturated **Dithallium Chromate** Solution:

- Prepare a saturated solution of **dithallium chromate** in deionized water at a constant temperature as described in the gravimetric method.
- Analysis of the Saturated Solution:
 - Filter the saturated solution to remove any undissolved solid.
 - Measure the absorbance of the clear supernatant at the same λ_{max} used for the calibration curve.
- Calculation of K_{sp} :
 - Use the calibration curve to determine the molar concentration of the chromate ion ($[\text{CrO}_4^{2-}]$) in the saturated solution.
 - Based on the dissolution equilibrium of **dithallium chromate**, $\text{Tl}_2\text{CrO}_4(\text{s}) \rightleftharpoons 2\text{Tl}^+(\text{aq}) + \text{CrO}_4^{2-}(\text{aq})$, the concentration of the thallium ion ($[\text{Tl}^+]$) will be twice the concentration of the chromate ion ($[\text{Tl}^+] = 2[\text{CrO}_4^{2-}]$).
 - Calculate the solubility product constant (K_{sp}) using the expression: $K_{\text{sp}} = [\text{Tl}^+]^2[\text{CrO}_4^{2-}] = (2[\text{CrO}_4^{2-}])^2[\text{CrO}_4^{2-}] = 4[\text{CrO}_4^{2-}]^3$.

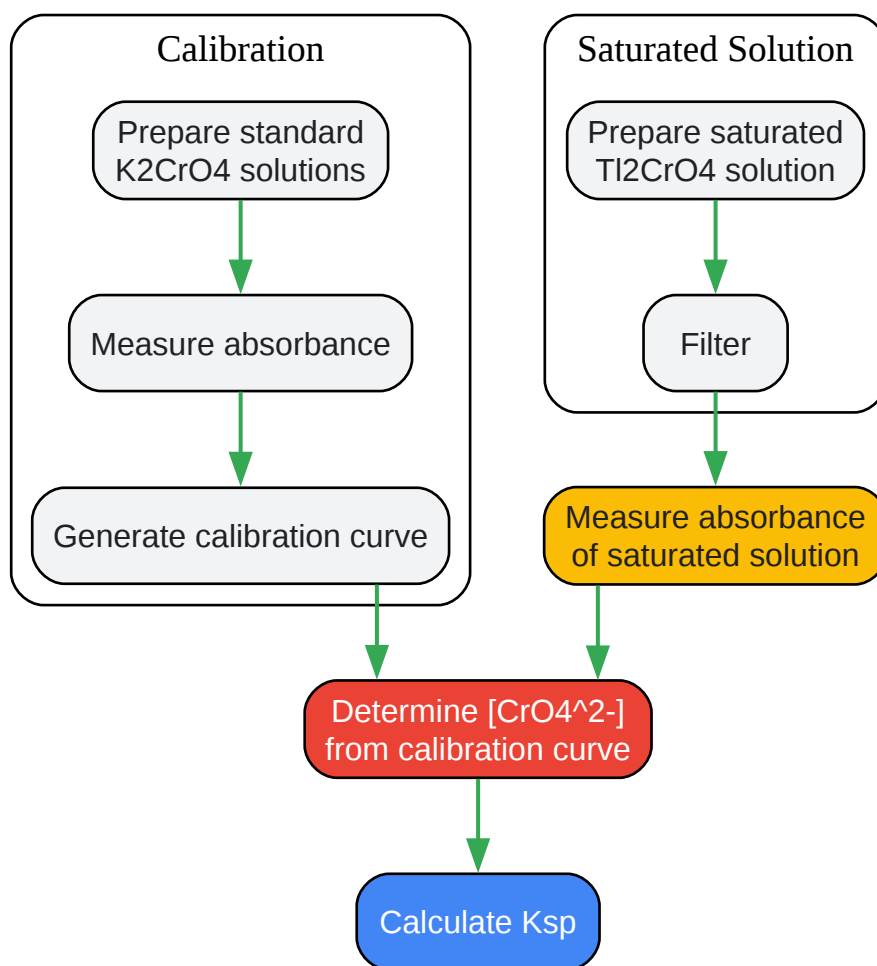
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of **dithallium chromate** solubility.



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Gravimetric determination workflow.



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Spectrophotometric determination workflow.

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